

Application Notes and Protocols: SPECT/CT Imaging with Technetium-99m Labeled Minigastrin

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Compound of Interest		
Compound Name:	Minigastrin	
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Introduction

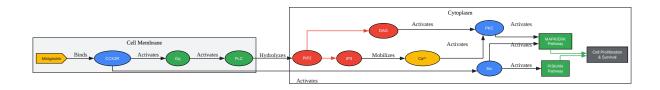
These application notes provide a comprehensive overview and detailed protocols for the use of Technetium-99m (99mTc) labeled **minigastrin** analogues for Single Photon Emission Computed Tomography/Computed Tomography (SPECT/CT) imaging. **Minigastrin** analogues are promising radiopharmaceuticals for the diagnosis, staging, and monitoring of tumors overexpressing the cholecystokinin-2 receptor (CCK2R), such as medullary thyroid carcinoma (MTC), small cell lung cancer (SCLC), and certain neuroendocrine tumors.[1][2] The favorable physical properties of 99mTc, including its 6-hour half-life and 140 keV gamma emission, make it ideal for clinical SPECT imaging.[3] This document outlines the underlying signaling pathway, detailed experimental protocols, and expected biodistribution of 99mTc-labeled **minigastrin** analogues.

Cholecystokinin-2 Receptor (CCK2R) Signaling Pathway

The cholecystokinin-2 receptor (CCK2R), also known as the gastrin receptor, is a G protein-coupled receptor (GPCR) that plays a crucial role in various physiological processes.[4][5] Upon binding of its ligands, such as gastrin or cholecystokinin (CCK), the CCK2R activates several intracellular signaling cascades. These pathways are primarily coupled through Gq and



Gα12/13 proteins, leading to the activation of phospholipase C (PLC). PLC activation results in the production of inositol trisphosphate (IP3) and diacylglycerol (DAG), which in turn mobilize intracellular calcium (Ca2+) and activate protein kinase C (PKC). Downstream signaling involves the activation of pathways such as the MAPK/ERK and PI3K/Akt cascades, which are critical for cell proliferation, differentiation, and survival. The Src tyrosine kinase is also implicated in CCK2R-mediated signaling. The overexpression of CCK2R in certain cancers makes it an attractive target for diagnostic imaging and targeted radionuclide therapy.



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Caption: CCK2R signaling cascade upon minigastrin binding.

Experimental Protocols Radiolabeling of Minigastrin Analogues with Technetium-99m

This protocol describes the labeling of **minigastrin** analogues, such as those conjugated with hydrazinonicotinic acid (HYNIC) or a tetraamine chelator, with 99mTc.

Materials:

- Minigastrin analogue conjugate (e.g., HYNIC-minigastrin)
- 99mTc-pertechnetate (99mTcO4-) eluate from a 99Mo/99mTc generator



- Stannous chloride (SnCl2·2H2O) solution
- Coligand solution (e.g., Tricine, EDDA) for HYNIC-based labeling
- Sodium phosphate buffer (0.5 M, pH 11.5-12) for tetraamine-based labeling
- Citrate solution (0.1 M) for tetraamine-based labeling
- Hydrochloric acid (1 M)
- Saline solution (0.9% NaCl)
- ITLC-SG strips or equivalent for quality control
- Radio-HPLC system for purity analysis

Protocol for HYNIC-based Labeling:

- To a sterile vial, add the HYNIC-minigastrin analogue.
- Add the coligand solution (e.g., Tricine).
- Add the required activity of 99mTcO4- eluate.
- Add a freshly prepared solution of stannous chloride.
- Incubate the reaction mixture at room temperature or as optimized for the specific analogue.
- Perform quality control using ITLC-SG to determine radiochemical purity. The mobile phase will depend on the specific analogue and impurities.
- For higher accuracy, analyze the radiochemical purity using a radio-HPLC system.

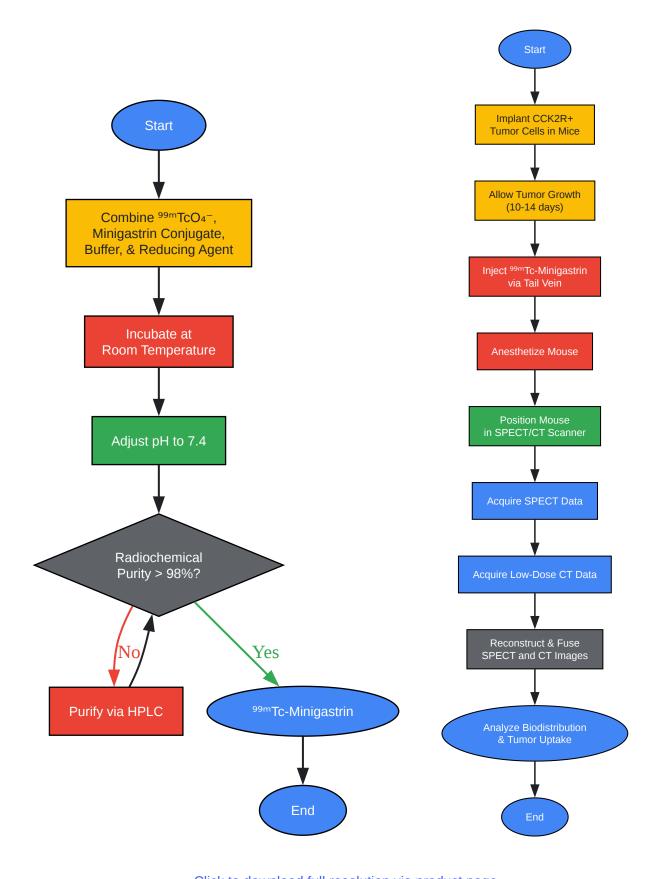
Protocol for Tetraamine-based Labeling:

- In an Eppendorf vial, transfer the 99mTcO4- eluate (370–740 MBq in 420 μL).
- Add 50 μL of 0.5 M Na2HPO4 buffer (pH 11.5–12).



- Add 5 μ L of 0.1 M citrate solution.
- Add 15 μL of a 10-3 M stock solution of the tetraamine-minigastrin conjugate (15 nmol).
- Add 15 μ L of a freshly prepared solution of SnCl2·2H2O in ethanol (30 μ g, 157 nmol).
- Incubate the mixture for 30 minutes at room temperature.
- Adjust the pH of the final solution to 7.4 by adding 1 M HCl.
- Determine the radiochemical purity using radio-HPLC, aiming for >98% purity.





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